

A Comparative Guide to the Analytical Identification of Isosorbide Derivatives

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Compound of Interest

Compound Name: *Isorugosin D*

Cat. No.: *B15193293*

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A Note on **Isorugosin D**: Initial searches for "**Isorugosin D**" did not yield relevant results, suggesting a possible typographical error. This guide will focus on the analytical techniques for the identification of Isosorbide dinitrate (ISDN) and Isosorbide mononitrate (ISMN), compounds with significant therapeutic importance and a well-established body of analytical literature. This information is intended for researchers, scientists, and drug development professionals.

This guide provides an objective comparison of common analytical techniques used for the identification and quantification of Isosorbide dinitrate and Isosorbide mononitrate. The performance of High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and UV-Visible Spectrophotometry are compared, with supporting experimental data and detailed methodologies.

Data Presentation

The following tables summarize the quantitative data from various studies for the analysis of Isosorbide dinitrate and Isosorbide mononitrate using different analytical techniques.

Table 1: High-Performance Liquid Chromatography (HPLC) Parameters for Isosorbide Derivative Analysis

Parameter	Isosorbide Dinitrate (ISDN)	Isosorbide Mononitrate (ISMN)	Reference
Column	μBondapak C18 (3.9 x 300 mm, 10 μm)	C18	[1]
Mobile Phase	Methanol:0.1M Ammonium Sulphate (50:50 v/v)	Water and Acetonitrile (80:20 v/v)	[1][2]
Flow Rate	1.0 ml/min	-	[1]
Detection Wavelength	210 nm	-	[1]
Retention Time	6.3 min	-	[1]
Linearity Range	24-56 μg/ml	51.6 to 2064.4 ng/mL	[2][3]
Correlation Coefficient (R ²)	0.997	> 0.99	[2][3]
Recovery	100.0% to 100.7%	97.2–102.7% (inter-assay), 94.2–105.5% (intra-assay)	[1][2]
% RSD (Precision)	0.5% (intermediate precision)	< 10%	[1][2]

Table 2: UV-Visible Spectrophotometry Parameters for Isosorbide Mononitrate (ISMN) Analysis

Parameter	Value	Reference
Method	Reduction of nitrate to nitrite, followed by diazotization and coupling with N-(1-naphthyl) ethylene-diamine dihydrochloride (NED)	[4] [5]
Detection Wavelength (λ_{max})	540 nm	[4] [5]
Linearity Range	5-60 $\mu\text{g/ml}$	[4]
Recovery	105.7% to 106.6%	[4]

Experimental Protocols

Below are detailed methodologies for the key experiments cited in this guide.

1. High-Performance Liquid Chromatography (HPLC) for Isosorbide Dinitrate

- Objective: To quantify Isosorbide Dinitrate in tablet dosage form.[\[1\]](#)
- Instrumentation: A High-Performance Liquid Chromatograph equipped with a UV detector.[\[1\]](#)
- Chromatographic Conditions:
 - Column: μ Bondapak C18, 10 μm (3.9 x 300 mm).[\[1\]](#)
 - Mobile Phase: A mixture of Methanol and 0.1M Ammonium Sulphate in a 50:50 v/v ratio.[\[1\]](#)
 - Flow Rate: 1.0 ml/min.[\[1\]](#)
 - Detection: UV detection at 210 nm.[\[1\]](#)
- Sample Preparation:
 - Weigh and grind 20 tablets to a fine powder.

- Dissolve a quantity of the powder equivalent to a known concentration of Isosorbide Dinitrate in the mobile phase.
- Filter the solution before injection into the HPLC system.
- Validation: The method was validated according to ICH guidelines for accuracy, precision, linearity, and specificity.[1]

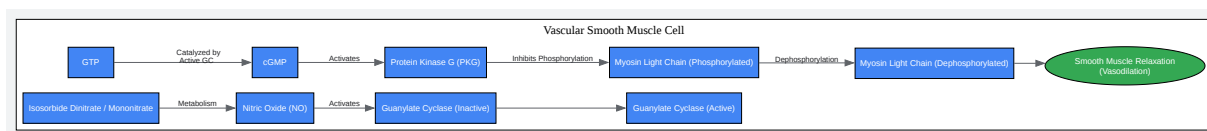
2. UV-Visible Spectrophotometry for Isosorbide Mononitrate

- Objective: To estimate the concentration of Isosorbide Mononitrate in bulk and tablet formulations.[4][5]
- Principle: The method is based on the reduction of the nitrate group of Isosorbide mononitrate to a nitrite ion using zinc powder and sodium chloride.[4][5] The resulting nitrite ion is then used to diazotize sulphanilamide in an acidic medium, which is subsequently coupled with N-(1-naphthyl) ethylene-diamine dihydrochloride (NED) to form a colored azo dye.[4][5]
- Instrumentation: A UV-Visible Spectrophotometer.[5]
- Procedure:
 - Reduction: Treat a known concentration of Isosorbide Mononitrate with zinc powder and sodium chloride to reduce the nitrate group.[5]
 - Diazotization: Add sulphanilamide and hydrochloric acid to the reduced sample.[4][5]
 - Coupling: Add NED to the solution to form a colored product.[4][5]
 - Measurement: Measure the absorbance of the resulting solution at 540 nm against a blank.[4][5]
- Validation: The method was validated for linearity, accuracy, and precision.[4]

Mandatory Visualization

Signaling Pathway of Isosorbide Derivatives

Isosorbide dinitrate and isosorbide mononitrate act as prodrugs that are converted to nitric oxide (NO).^{[6][7]} NO then activates guanylate cyclase, which increases the levels of cyclic guanosine monophosphate (cGMP) in smooth muscle cells.^{[6][7]} This leads to dephosphorylation of myosin light chains, resulting in smooth muscle relaxation and vasodilation.^[6]



HPLC Analysis Workflow

Sample Preparation
(e.g., Tablet Dissolution, Filtration)

Inject Sample

HPLC System
(Pump, Injector, Column)

Chromatographic Separation
(C18 Column)

UV Detection
(e.g., 210 nm)

Data Acquisition
(Chromatogram)

Quantification
(Peak Area vs. Standard Curve)

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